

Application Notes and Protocols: Solubilizing Barasertib-HQPA in DMSO for Research Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barasertib-HQPA

Cat. No.: B7882032

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization of **Barasertib-HQPA** in Dimethyl Sulfoxide (DMSO) for use in research settings. Adherence to these guidelines is crucial for ensuring the compound's stability, activity, and the reproducibility of experimental results.

Introduction

Barasertib-HQPA (also known as AZD1152-HQPA) is a potent and highly selective inhibitor of Aurora B kinase, a key regulator of mitosis.^{[1][2][3]} Its mechanism of action involves the disruption of the mitotic spindle checkpoint, leading to errors in chromosome segregation, polyploidy, and ultimately apoptosis in cancer cells.^{[4][5][6][7]} Due to its aqueous insolubility, DMSO is the recommended solvent for preparing stock solutions of **Barasertib-HQPA** for in vitro studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Barasertib-HQPA** is presented below.

Property	Value	Reference
Synonyms	AZD1152-HQPA, AZD2811, INH-34	[1][2]
Molecular Formula	C ₂₆ H ₃₀ FN ₇ O ₃	[1][8][9]
Molecular Weight	507.56 g/mol	[1][8][10]
Appearance	White to yellow solid/powder	[1][2]
Purity	≥98%	[9]

Solubility Data

Barasertib-HQPA is practically insoluble in water and ethanol but exhibits good solubility in DMSO.[1][8][10] It is crucial to use fresh, anhydrous DMSO to avoid reduced solubility.[10]

Solvent	Solubility	Reference
DMSO	≥ 22 mg/mL (43.34 mM)	[1][2]
≥ 25.4 mg/mL	[8]	
15 mg/mL	[9]	
94 mg/mL (185.2 mM)	[11]	
100 mg/mL (197.02 mM)	[10]	
Water	Insoluble (< 0.1 mg/mL)	[1][10]
Ethanol	Insoluble	[8][10]
DMF	1 mg/mL	[9]
DMSO:PBS (pH 7.2) (1:2)	0.33 mg/mL	[9]

Note: Solubility can vary slightly between different batches of the compound and the purity of the DMSO used.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Barasertib-HQPA** in DMSO, a common starting concentration for many cell-based assays.

Materials:

- **Barasertib-HQPA** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or incubator at 37°C, ultrasonic bath

Procedure:

- Calculate the required mass:
 - For 1 mL of a 10 mM stock solution, the required mass of **Barasertib-HQPA** (MW = 507.56 g/mol) is 5.076 mg.
- Weigh the compound:
 - Carefully weigh out the calculated amount of **Barasertib-HQPA** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of anhydrous, sterile DMSO to the tube containing the powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, the following steps can be taken:
 - Warm the tube at 37°C for 10 minutes.[\[8\]](#)[\[12\]](#)
 - Briefly sonicate the solution in an ultrasonic bath.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Sterilization (Optional):
 - If required for your specific application, the DMSO stock solution can be sterilized by filtering through a 0.22 µm chemical-resistant (e.g., PTFE) syringe filter. Note that DMSO itself has some antimicrobial properties.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for several months or at -80°C for up to a year.[\[12\]](#)[\[13\]](#)

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[13\]](#)
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Procedure:

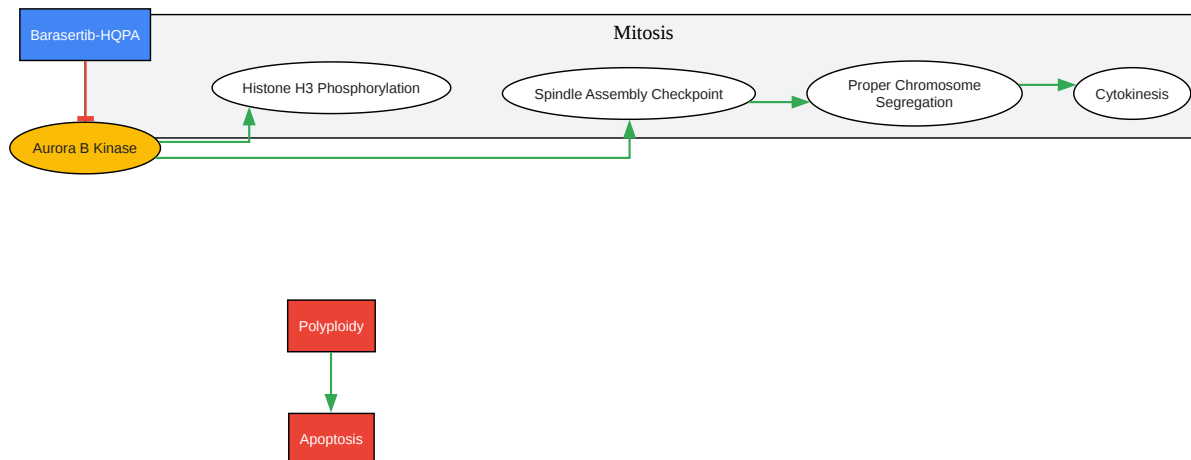
- Thaw the stock solution:
 - Thaw a single-use aliquot of the **Barasertib-HQPA** stock solution at room temperature.
- Serial Dilution (Recommended):

- To avoid precipitation of the compound upon direct dilution into the aqueous culture medium, it is recommended to perform serial dilutions in DMSO first if a wide range of concentrations is needed.[\[14\]](#)
- Final Dilution into Culture Medium:
 - Directly add the required volume of the DMSO stock solution to the pre-warmed cell culture medium.
 - For example, to prepare 10 mL of medium with a final **Barasertib-HQPA** concentration of 100 nM from a 10 mM stock solution, add 1 μ L of the stock solution to 10 mL of medium. This results in a final DMSO concentration of 0.01%.
- Mixing:
 - Mix the working solution thoroughly by gentle inversion or pipetting before adding it to the cells.
- Immediate Use:
 - It is recommended to use the freshly prepared working solution immediately for optimal results.[\[10\]](#)

Visualization of Key Processes

Signaling Pathway of Barasertib-HQPA

The following diagram illustrates the mechanism of action of **Barasertib-HQPA**.

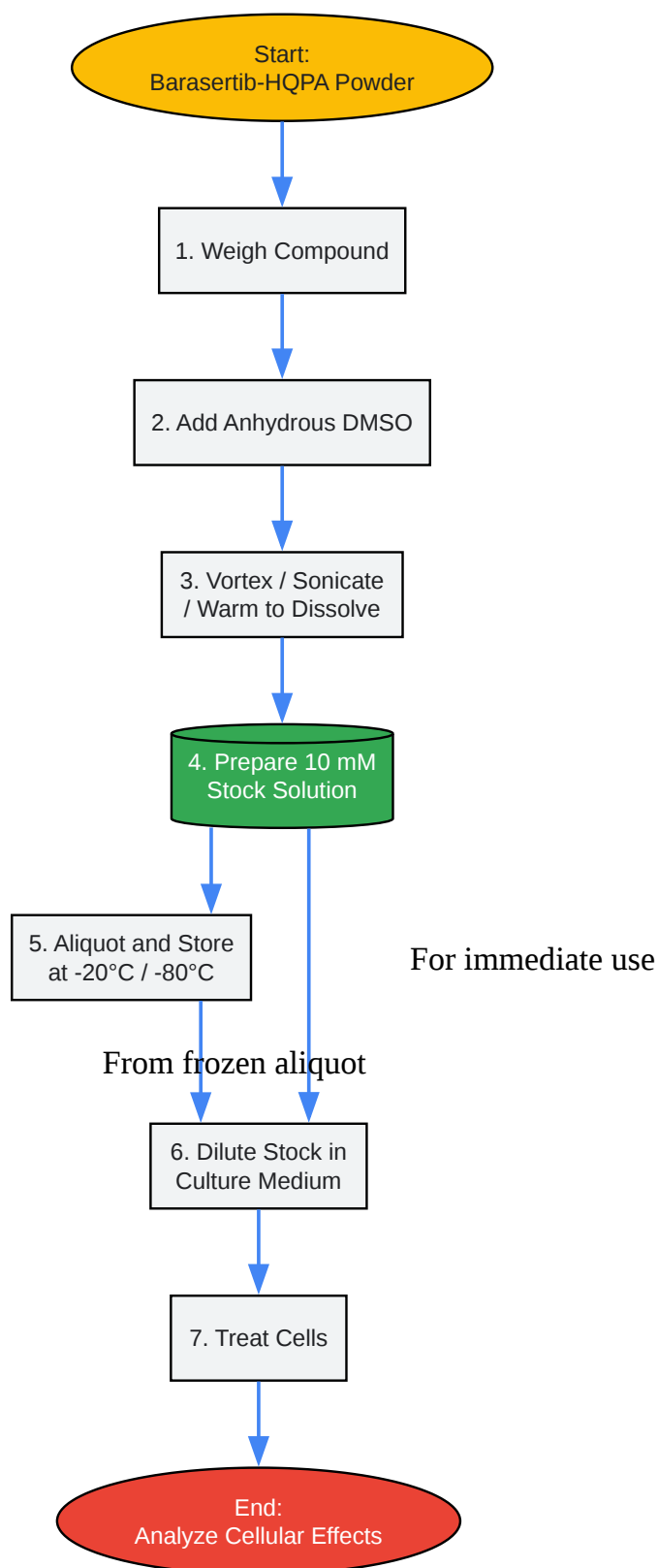


[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Barasertib-HQPA**.

Experimental Workflow for Solubilization and Cell Treatment

This diagram outlines the general workflow from receiving the powdered compound to treating cells in culture.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **Barasertib-HQPA**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barasertib (AZD1152-HQPA) | CAS:722544-51-6 | Aurora Kinase B inhibitor, Potent and selective | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Barasertib | C26H31FN7O6P | CID 11497983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Alisertib and Barasertib Induce Cell Cycle Arrest and Mitochondria-Related Cell Death in Multiple Myeloma with Enhanced Efficacy Through Sequential Combination with BH3-Mimetics and Panobinostat - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mechanism of action and therapeutic efficacy of Aurora kinase B inhibition in MYC overexpressing medulloblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Aurora Kinase B Inhibitor Barasertib Inhibits Growth of Small-cell Lung Cancer Lines - LKT Labs [lktlabs.com]
- 8. apexbt.com [apexbt.com]
- 9. caymanchem.com [caymanchem.com]
- 10. selleckchem.com [selleckchem.com]
- 11. Barasertib-HQPA | Apoptosis | Aurora Kinase | TargetMol [targetmol.com]
- 12. glpbio.com [glpbio.com]
- 13. medchemexpress.cn [medchemexpress.cn]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Solubilizing Barasertib-HQPA in DMSO for Research Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7882032#solubilizing-barasertib-hqpa-in-dms-for-research-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com